

Technical Guide: Melting Point and Boiling Point Data for Brominated Piperidone Intermediates

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Compound of Interest

Compound Name: 1-[2-(4-Bromophenyl)ethyl]piperidin-4-one
Cat. No.: B7847661

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-bromo piperidones.

Part 1: Executive Summary & Core Data

Brominated piperidone intermediates, specifically 3-bromo-4-piperidones, are critical electrophilic scaffolds in the synthesis of bioactive piperidines, including analgesics (fentanyl derivatives) and acetylcholinesterase inhibitors (donepezil analogs).

These compounds are characterized by significant thermal instability. They readily undergo dehydrobromination to form

-unsaturated enones (Michael acceptors) or hydrolyze to

-hydroxy ketones. Consequently, accurate boiling point data is often unavailable because these compounds decompose before boiling at standard pressures. Melting points serve as the primary indicator of purity for solid salts (hydrobromides), while free bases are often isolated as oils.

Table 1: Physical Properties of Key Brominated Piperidone Intermediates

Compound Name	CAS Number	Melting Point (MP)	Boiling Point (BP)	Appearance	Stability Note
3-Bromo-1-methyl-4-piperidone HBr	89580-42-7	120–122 °C [1]	N/A (Decomposes)	White to off-white solid	Hygroscopic; store desicated at 2–8°C.
N-Boc-3-bromo-4-piperidone	188869-05-8	Solid (Low melting)	Predicted: ~330°C (Theoretical)	White solid or viscous oil	Decomposes >60°C; often used immediately. [1]
1-Benzyl-3-bromo-4-piperidone HBr	N/A*	~160°C (dec)	N/A	Crystalline solid	Free base is unstable oil; store as HBr salt.
Ethyl 3-bromo-4-oxo-piperidine-1-carboxylate	95629-02-0	N/A (Liquid)	N/A (High vac distillation only)	Yellowish liquid	High risk of aromatization /elimination.

*Note: CAS 83870-xx-x series often refers to generic structures; specific salt forms may vary in literature.

Part 2: Synthesis & Experimental Protocols

Causality in Synthetic Design

The synthesis of 3-bromo-4-piperidones requires a delicate balance between activation and preservation.

- Why protect the nitrogen? Free amines can react with

-bromo ketones via intermolecular nucleophilic attack, leading to polymerization. N-protection (Boc, Benzyl, Methyl) is mandatory.

- Why Acid vs. Radical Bromination?

- Acidic Conditions (HBr/Br₂): Favored for 1-alkyl derivatives (e.g., 1-methyl). The acid protonates the amine, preventing self-alkylation, and promotes enolization at the C3 position.
- Radical/Non-Acidic (NBS/THF): Favored for N-Boc derivatives where strong acid might cleave the protecting group.

Protocol A: Synthesis of N-Boc-3-bromo-4-piperidone (NBS Method)

Target: Kinetic control to prevent dibromination.

Reagents: N-Boc-4-piperidone (1.0 eq), Lithium Diisopropylamide (LDA) or TMSCI/TEA (for silyl enol ether), N-Bromosuccinimide (NBS) (1.0 eq), THF (anhydrous).

Step-by-Step Workflow:

- Enolization: Dissolve N-Boc-4-piperidone in THF at -78°C. Add LDA (1.1 eq) dropwise to generate the lithium enolate. Alternatively, generate the silyl enol ether using TMSCI/TEA in DMF at 75°C [2].
- Bromination: Add NBS (dissolved in THF) slowly to the enolate/silyl ether at -78°C (or 0°C for silyl ether).
 - Critical Control Point: Maintain low temperature.[2] Allowing the reaction to warm prematurely causes the "N-Boc" group to become labile or promotes poly-bromination.
- Quench: Quench with saturated NaHCO₃.
- Workup: Extract with Et₂O. Wash with brine.[3] Dry over Na₂SO₄. [3]
- Isolation: Concentrate in vacuo at <30°C. Do not heat. The product is obtained as a pale yellow oil that may solidify upon standing in a freezer.

Protocol B: Synthesis of 3-Bromo-1-methyl-4-piperidone HBr

Target: Thermodynamic stability via salt formation.

Reagents: 1-Methyl-4-piperidone (1.0 eq), Hydrobromic acid (48% aq), Bromine (Br₂).

Step-by-Step Workflow:

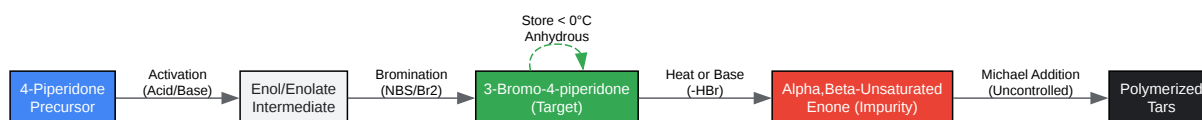
- Acidification: Dissolve 1-methyl-4-piperidone in Glacial Acetic Acid and HBr.
- Bromination: Add Br₂ dropwise at 0–5°C. The solution will decolorize as bromine is consumed.
- Precipitation: Add diethyl ether or acetone to induce precipitation of the hydrobromide salt.
- Filtration: Filter the solid under inert atmosphere (Argon).
- Drying: Dry under vacuum over P₂O₅. Result: White crystalline solid (MP 120-122°C).

Part 3: Stability & Degradation Pathways

The utility of these intermediates is limited by their tendency to undergo dehydrobromination. This reaction is driven by the formation of a conjugated enone system.

Visualizing the Degradation Logic

The following diagram illustrates the competition between stable isolation and degradation.



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Figure 1: Reaction pathway showing the critical divergence between the stable brominated product and the elimination byproduct (Enone).

Part 4: Analytical Validation & Handling

Quality Control (QC)

- TLC: Use a non-polar solvent system (e.g., Hexane:EtOAc 4:1). The bromo-ketone typically has a higher R_f than the starting ketone but lower than the enone.
- NMR: Look for the characteristic doublet of doublets (or broad singlet depending on conformation) for the C3-H proton around 4.5–5.0 ppm.
- Melting Point: Only applicable for HBr salts. A sharp MP indicates high purity. A broad range ($>3^{\circ}\text{C}$) suggests enone contamination.

Safety Warning (Lachrymators)

-Halo ketones are potent lachrymators (tear gas agents).

- Engineering Control: All weighing and transfers must occur inside a functioning fume hood.
- Decontamination: Wash glassware with a solution of sodium thiosulfate (to quench active bromine) and dilute ammonia (to decompose the ketone) before removing from the hood.

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